

An In-depth Technical Guide to the Safe Handling of Cinnamyl Bromide

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Compound of Interest

Compound Name: *Cinnamyl bromide*

Cat. No.: *B146386*

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For researchers, scientists, and drug development professionals, the proper handling of reactive chemical intermediates is paramount to ensuring laboratory safety and experimental integrity. **Cinnamyl bromide**, a versatile reagent in organic synthesis, presents significant health and safety risks that necessitate strict adherence to established safety protocols. This guide provides a comprehensive overview of the essential safety precautions, handling procedures, and emergency responses related to **cinnamyl bromide**, supplemented with quantitative data, experimental workflows, and logical diagrams to facilitate a thorough understanding of its hazard profile.

Hazard Identification and Classification

Cinnamyl bromide is classified as a corrosive substance that can cause severe skin burns and eye damage.^{[1][2]} It is also potentially corrosive to metals.^[3] Due to its hazardous nature, a thorough understanding of its properties is crucial before any handling.

Physical and Chemical Properties

Property	Value	Reference
CAS Number	4392-24-9	[4]
Molecular Formula	C ₉ H ₉ Br	[4]
Molecular Weight	197.07 g/mol	[3] [4]
Appearance	Light yellow solid	[4]
Melting Point	26 - 32 °C (78.8 - 89.6 °F)	[4]
Boiling Point	103 °C (217.4 °F) at 22 mmHg	[4]
Flash Point	87 °C (188.6 °F)	[4]
Specific Gravity	1.332	[4]

Toxicological Information

A critical aspect of the hazard assessment for any chemical is its toxicological profile. However, for **cinnamyl bromide**, the toxicological properties have not been fully investigated, and specific quantitative data such as LD50 (Lethal Dose, 50%) or LC50 (Lethal Concentration, 50%) values are not available.[\[4\]](#)[\[5\]](#)[\[6\]](#) The primary known toxicological effect is its corrosive nature, causing severe burns upon contact with skin and eyes.[\[1\]](#) Ingestion can lead to severe swelling and damage to the gastrointestinal tract.[\[6\]](#)

Engineering Controls and Personal Protective Equipment (PPE)

To minimize exposure and ensure a safe working environment, a combination of engineering controls and appropriate personal protective equipment is mandatory.

Engineering Controls

- Ventilation: Work with **cinnamyl bromide** should be conducted in a well-ventilated area.[\[5\]](#) A certified chemical fume hood is essential to control the inhalation of any dust or vapors.
- Safety Showers and Eyewash Stations: These emergency facilities must be readily accessible in the immediate vicinity of where **cinnamyl bromide** is handled.[\[5\]](#)

Personal Protective Equipment (PPE)

The following personal protective equipment should be worn at all times when handling **cinnamyl bromide**:

PPE Category	Specification	Rationale
Eye and Face Protection	Chemical safety goggles or a face shield.	Protects against splashes and dust, preventing severe eye damage. ^[5]
Skin Protection	Chemical-resistant gloves (e.g., nitrile rubber) and protective clothing to prevent skin exposure.	Prevents direct contact with the skin, which can cause severe burns. ^[5]
Respiratory Protection	A NIOSH/MSHA-approved respirator with an appropriate cartridge for organic vapors and particulates may be necessary if ventilation is inadequate or for spill response.	Protects the respiratory tract from irritation and potential damage.

Safe Handling and Storage Procedures

Proper handling and storage practices are critical to prevent accidents and maintain the stability of **cinnamyl bromide**.

Handling

- Avoid contact with skin, eyes, and clothing.^[1]
- Do not breathe dust or vapors.^[5]
- Wash hands thoroughly after handling.^[5]
- Keep away from heat, sparks, and open flames.^[5]

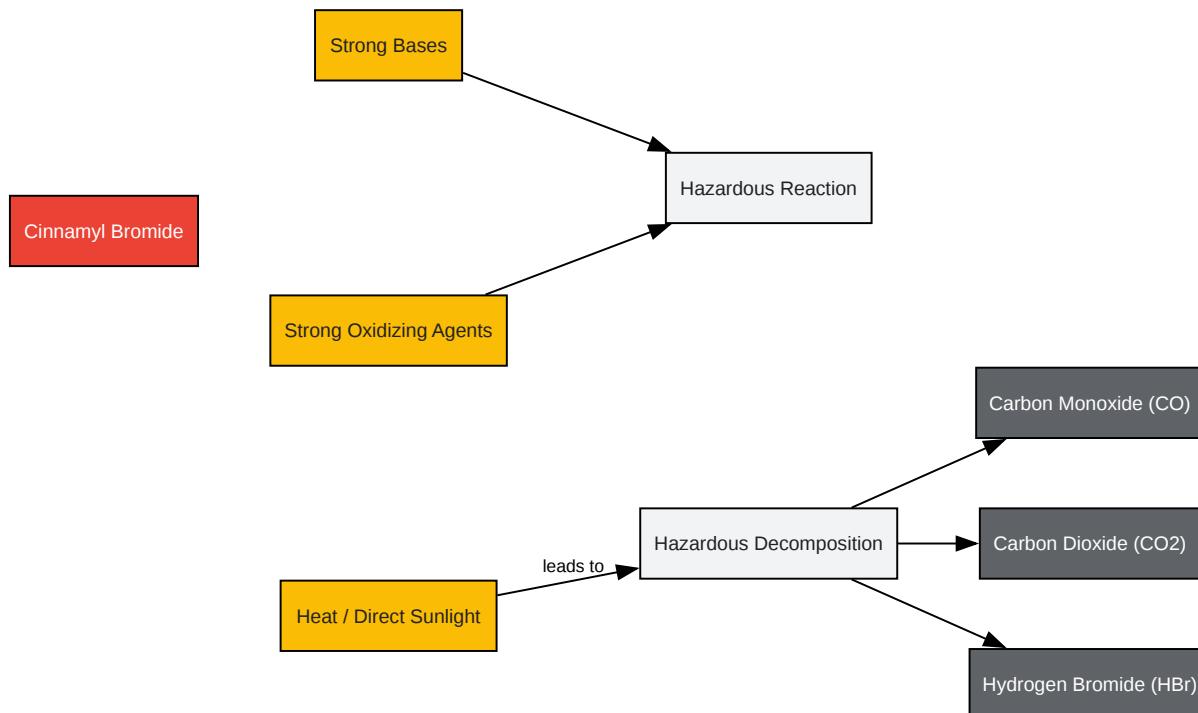
- Use only non-sparking tools.
- Take precautionary measures against static discharge.[\[5\]](#)

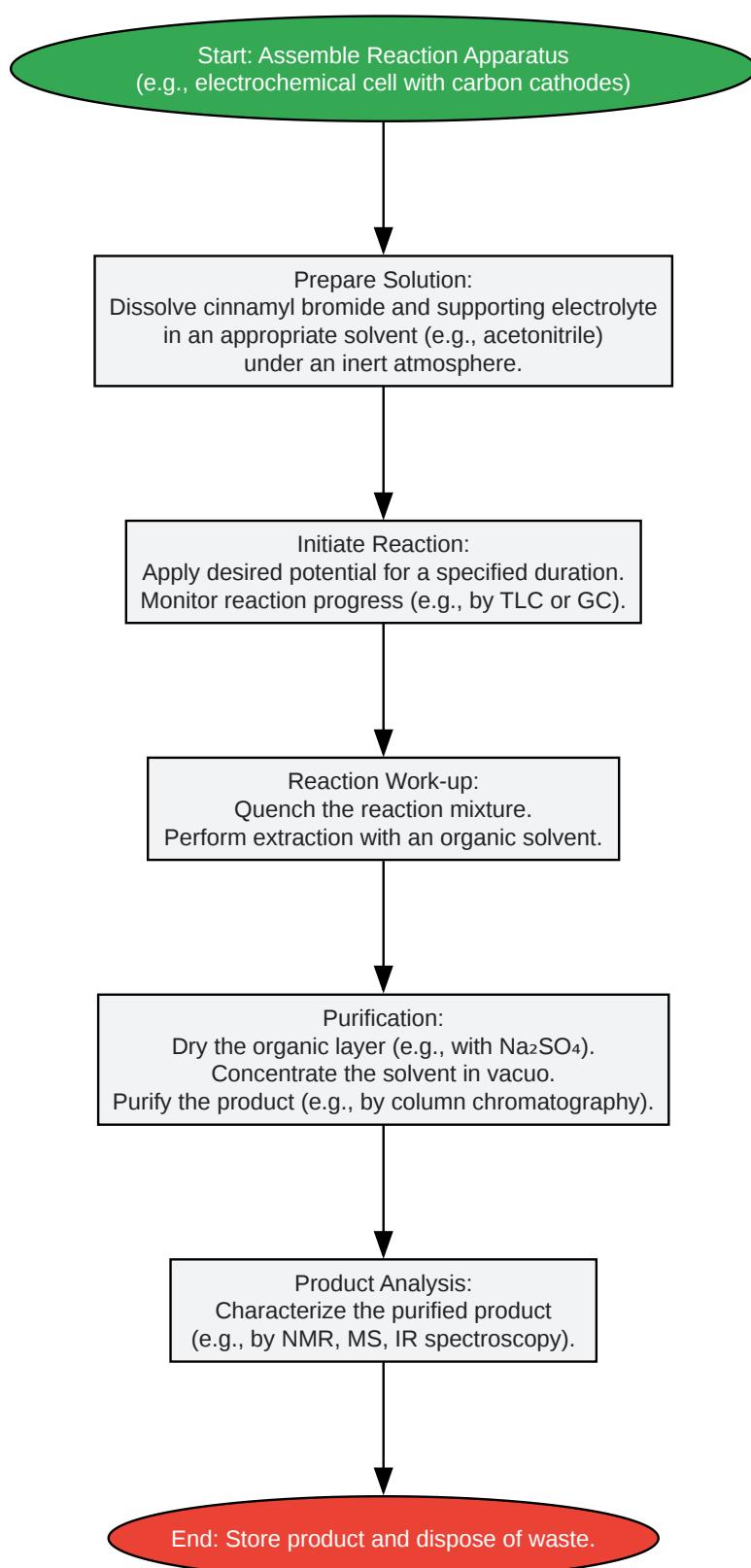
Storage

- Store in a tightly closed container in a dry, cool, and well-ventilated place.[\[1\]](#)[\[5\]](#)
- Keep refrigerated.[\[5\]](#)
- Protect from direct sunlight and moisture.[\[1\]](#)
- Store away from incompatible materials such as strong oxidizing agents and strong bases.[\[5\]](#)
- Store in a designated corrosives area.[\[5\]](#)

Reactivity and Decomposition Hazards

Understanding the reactivity of **cinnamyl bromide** is crucial for preventing hazardous reactions.



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